

Physical properties of 2,2-Difluoroethanol (boiling point, density)

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Compound of Interest

Compound Name: 2,2-Difluoroethanol

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Technical Guide: Physicochemical Properties of 2,2-Difluoroethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2,2-Difluoroethanol**, a compound of increasing interest in medicinal chemistry and materials science. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties of 2,2-Difluoroethanol

2,2-Difluoroethanol (CAS: 359-13-7) is a colorless, water-miscible liquid with a chemical formula of $C_2H_4F_2O$.^[1] Its physical characteristics are crucial for its application and handling in a laboratory and industrial setting.

Quantitative Data Summary

The boiling point and density of **2,2-Difluoroethanol** are summarized in the table below. These values are critical for purification processes such as distillation and for dosage formulation in drug development.

Physical Property	Value	Units
Boiling Point	95 - 96	°C
Density	1.296	g/cm ³

Note: The boiling point is reported at standard atmospheric pressure. Density is typically measured at 20°C.

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to chemical characterization. The following are standard methodologies for ascertaining the boiling point and density of liquid samples like **2,2-Difluoroethanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

1. Micro-Boiling Point Determination using a Thiele Tube:

This method is advantageous when working with small sample volumes.[\[2\]](#)

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating oil, and a heat source.
- Procedure:
 - A small amount of **2,2-Difluoroethanol** (less than 0.5 mL) is placed into the small test tube.[\[2\]](#)
 - A capillary tube, with its open end facing down, is inserted into the liquid.[\[3\]](#)
 - The test tube assembly is attached to a thermometer and placed in a Thiele tube filled with heating oil.[\[2\]](#)

- The apparatus is gently heated. As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the liquid, which will be visible as a steady stream of bubbles.[\[2\]](#)[\[3\]](#)
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[2\]](#)

2. Boiling Point Determination by Distillation:

For larger sample volumes, distillation is a common method for both purification and boiling point determination.[\[4\]](#)

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The distillation flask is charged with **2,2-Difluoroethanol** and boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the vapor outlet to the condenser.
 - The liquid is heated to a boil.
 - The temperature is recorded when the vapor temperature stabilizes during the collection of the distillate. This stable temperature is the boiling point of the liquid.[\[4\]](#)

Determination of Density

Density is the mass of a substance per unit volume.

1. Density Determination using a Pycnometer:

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.[\[5\]](#)

- Apparatus: Pycnometer, analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with **2,2-Difluoroethanol**, ensuring no air bubbles are present, and the excess liquid is wiped from the outside.
 - The filled pycnometer is weighed.
 - The mass of the **2,2-Difluoroethanol** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[5\]](#)

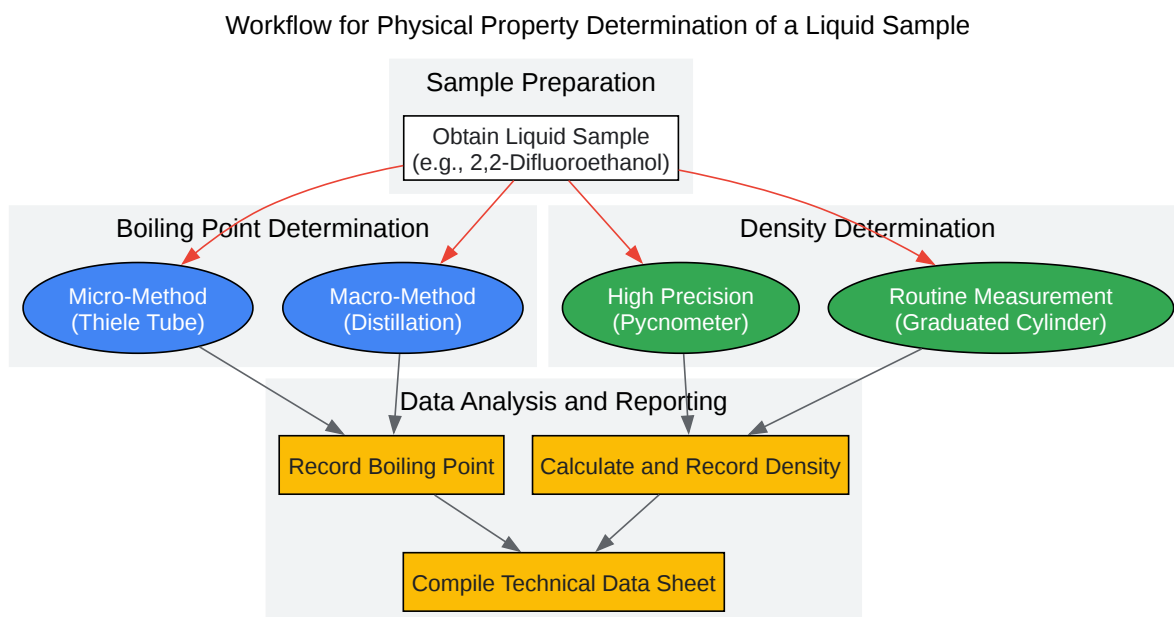
2. Density Determination using a Graduated Cylinder and Balance:

This method is less precise than using a pycnometer but is suitable for routine measurements.
[\[6\]](#)

- Apparatus: Graduated cylinder, analytical balance.
- Procedure:
 - The mass of a clean, dry graduated cylinder is recorded.
 - A specific volume of **2,2-Difluoroethanol** is added to the graduated cylinder, and the volume is read from the bottom of the meniscus.[\[6\]](#)
 - The total mass of the graduated cylinder and the liquid is measured.
 - The mass of the liquid is calculated by subtraction.
 - The density is determined by dividing the mass of the liquid by the measured volume.[\[6\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a liquid sample such as **2,2-Difluoroethanol**.



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Workflow for the physical characterization of a liquid sample.

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- To cite this document: BenchChem. [Physical properties of 2,2-Difluoroethanol (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047519#physical-properties-of-2-2-difluoroethanol-boiling-point-density]

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